

Application Note & Protocol: Preparing Copper Fluor-4 (CF4) Solutions

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Copper Fluor-4 (CF4) is a highly selective and sensitive fluorescent probe for the detection of monovalent copper ions (Cu⁺).[1] Based on a rhodol dye scaffold, CF4 exhibits a significant fluorescence enhancement upon binding to Cu⁺, making it an invaluable tool for imaging and quantifying labile copper pools within living cells and organisms.[1][2] Its stability in the physiological pH range of 6 to 8 and high selectivity over other metal ions like zinc and iron ensure reliable measurements in complex biological environments.[1][3] This document provides a detailed protocol for the preparation of **Copper Fluor-4** stock solutions and working concentrations for cell-based assays.

Physicochemical & Spectral Data

Proper preparation begins with understanding the fundamental properties of the reagent. Key data for **Copper Fluor-4** are summarized below.



Property	Value	Reference
Molecular Formula	C38H47F3N2O2S4	[3]
Molecular Weight	749.05 g/mol	[3]
Typical Form	Lyophilized Solid Powder	[3]
Excitation Wavelength (Ex)	~488 nm	[3]
Emission Wavelength (Em)	Not specified in search results	
Dissociation Constant (Kd for Cu+)	2.9 x 10 ⁻¹³ M	[4]
Primary Solvent	Anhydrous Dimethyl Sulfoxide (DMSO)	[3]

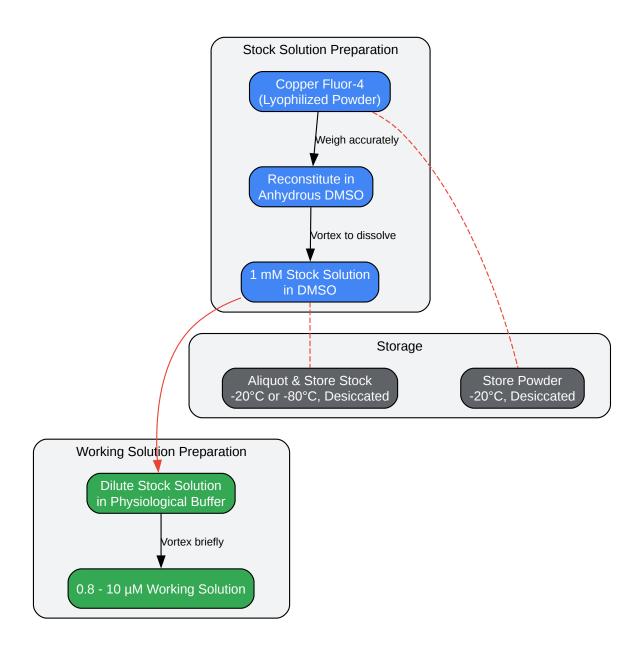
Required Materials

- Copper Fluor-4 (CF4), lyophilized powder
- High-quality, anhydrous Dimethyl Sulfoxide (DMSO)
- Physiological buffer (e.g., Hanks' Balanced Salt Solution (HBSS) or Phosphate-Buffered Saline (PBS))
- Vortex mixer
- Microcentrifuge
- · Pipettes and sterile pipette tips
- Sterile microcentrifuge tubes
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Experimental Workflow Diagram

The following diagram illustrates the overall workflow for preparing **Copper Fluor-4** working solutions from a lyophilized powder.





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Caption: Workflow for preparing **Copper Fluor-4** solutions.



Protocol 1: Preparation of Copper Fluor-4 Stock Solution (1 mM)

This protocol describes the reconstitution of lyophilized **Copper Fluor-4** to create a concentrated stock solution. It is critical to use high-quality, anhydrous DMSO to prevent hydrolysis of the probe.[5]

Calculation: To prepare a 1 mM stock solution, the required volume of DMSO is calculated based on the mass of the **Copper Fluor-4** powder.

- Formula: Volume (μL) = [Mass (mg) / Molecular Weight (g/mol)] * 1,000,000
- Example (for 1 mg of CF4): Volume (μL) = [1 mg / 749.05 g/mol] * 1,000,000 ≈ 1335 μL of DMSO.

Reagent	Molecular Weight (g/mol)	Mass	Volume of Anhydrous DMSO	Final Concentration
Copper Fluor-4	749.05	1 mg	~1335 μL	1 mM
Copper Fluor-4	749.05	5 mg	~6675 μL	1 mM

Procedure:

- Allow the vial of lyophilized Copper Fluor-4 to equilibrate to room temperature before opening to prevent condensation.
- Briefly centrifuge the vial to ensure all the powder is at the bottom.
- Add the calculated volume of anhydrous DMSO to the vial.
- Cap the vial tightly and vortex thoroughly until the powder is completely dissolved.
 Sonication may be used to aid dissolution.[3]
- Storage: Aliquot the stock solution into smaller, single-use volumes in tightly sealed, light-protected tubes. Store at -20°C for up to one month or at -80°C for up to six months.[4]



Always protect from light.[3][4]

Protocol 2: Preparation of Copper Fluor-4 Working Solution

The stock solution must be diluted in a physiological buffer to the final working concentration immediately before use. The optimal concentration can vary by cell type and experimental conditions and should be determined empirically.

Recommended Concentrations: The working concentration of **Copper Fluor-4** can range from $0.8~\mu M$ to $10~\mu M$ depending on the application.[4]

Application	Cell/Organism Type	Recommended Working Concentration	Incubation Time	Reference
Neuronal Copper Imaging	PC-12-derived neurons	0.8 μΜ	10 minutes	[4]
Live Organism Imaging	Zebrafish embryos	2 μΜ	24 hours	[4]
Live Organism Imaging	C. elegans (worms)	10 μΜ	3 hours	[4]

Procedure:

- Thaw a single-use aliquot of the 1 mM **Copper Fluor-4** stock solution to room temperature.
- Dilute the stock solution into the desired physiological buffer (e.g., HBSS) to achieve the final working concentration.
 - Example for 1 mL of 2 μM solution: Add 2 μL of 1 mM stock solution to 998 μL of buffer.
- Vortex the working solution gently to ensure it is thoroughly mixed.
- The working solution is now ready for loading into cells. This solution should be used immediately and protected from light.[6]



- Remove the culture medium from the cells and replace it with the Copper Fluor-4 working solution.
- Incubate the cells for the empirically determined time and temperature (e.g., 10-60 minutes at 37°C), protected from light.[7]
- After incubation, wash the cells with indicator-free buffer to remove excess probe before imaging.

Important Considerations

- Hydrolysis: Acetoxymethyl (AM) ester probes like CF4 are susceptible to hydrolysis.[5]
 Always use anhydrous DMSO for stock solutions and prepare working solutions immediately before use.[6][8]
- Light Sensitivity: **Copper Fluor-4** is light-sensitive.[3] All steps, from storage to incubation, should be performed with minimal light exposure.
- Cell Loading: For some cell types, the non-ionic detergent Pluronic® F-127 can be used at a final concentration of ~0.02-0.04% to improve the dispersion and loading of AM esters.[6][9]
- Anion Transporters: Some cells actively extrude the de-esterified probe. The addition of probenecid (1-2.5 mM) to the loading buffer can help to reduce this leakage.[8]
- Cytotoxicity: To minimize potential cytotoxicity, use the lowest effective concentration of the probe that provides an adequate signal-to-noise ratio.[10]

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